

6- -Hydroxytestosterone-D3: Operational Disposal & Handling Guide

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Compound of Interest

Compound Name: 6-B-Hydroxy testosterone-D3

CAS No.: 638163-38-9

Cat. No.: B3428038

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Executive Summary

Do Not Flush. Do Not Trash. 6-

-Hydroxytestosterone-D3 is a deuterated steroid metabolite.^{[1][2][3][4]} While the deuterium label (D3) renders it non-radioactive, the core structure remains a potent Endocrine Disrupting Compound (EDC) and a potential Controlled Substance Analogue.^{[2][3]}

Immediate Action Required:

- Isolate: Segregate from general organic waste streams.^{[2][3]}
- Contain: Use Amber Glass (Vial/Bottle) with PTFE-lined caps.
- Label: "Hazardous Waste - Toxic / Reprotox - Steroid Metabolite."^{[1][2][3][4]}

Chemical Profile & Hazard Identification

To dispose of this compound safely, you must understand what it is—and what it is not.^[3]

Feature	Technical Detail	Operational Implication
Compound Name	6- -Hydroxytestosterone-D3	Metabolite of Testosterone (CYP3A4 probe).[1][2][3][4]
CAS Number	62-99-7 (Unlabeled Parent)	Use parent CAS for waste profiling; note "Deuterated" on label.[1][2][3][4]
Isotope Status	Stable Isotope (H)	NOT Radioactive. Do not place in rad-waste bins.[1][2][3][4]
Hazards (GHS)	H360 (Reprotox), H351 (Carcinogen)	Requires high-efficiency incineration.[1][2][3][4]
Regulatory	DEA Schedule III (Analogue/Metabolite)	Treat as Controlled Substance for inventory/disposal security.[2][3][4]

The "Deuterium Myth"

A frequent laboratory error is classifying deuterated standards as radioactive waste.[2] Deuterium (

H) is a stable isotope.[2][3][4] It poses no radiological hazard.[2][3] Disposing of this as radioactive waste will incur unnecessary costs and rejection by waste handlers [1].[2]

Regulatory Framework

DEA & Controlled Substance Status

While testosterone is a Schedule III substance under the Controlled Substances Act (CSA), metabolites and deuterated analogs occupy a complex regulatory space.[2][3]

- Best Practice: Treat 6-
-Hydroxytestosterone-D3 as a Schedule III Controlled Substance.[1][2][3][4]
- Reasoning: Under the Federal Analogue Act, substances chemically similar to controlled substances intended for human consumption (or where intent is ambiguous in research) can

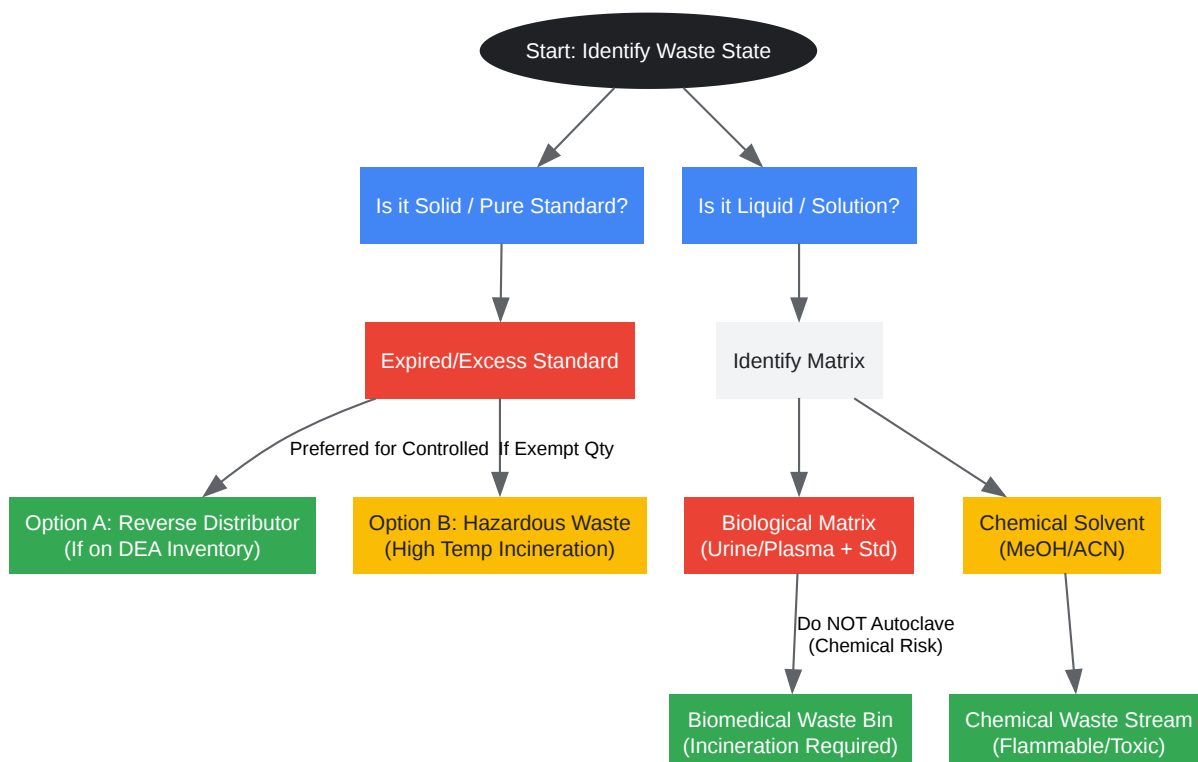
be treated as the parent drug. Furthermore, many EH&S (Environmental Health & Safety) departments mandate "cradle-to-grave" tracking for all steroid backbones to prevent diversion [2].[2][4]

EPA & RCRA (Environmental)[1][2][3][4]

- Waste Code: This compound is not explicitly P-listed or U-listed.
- Characteristic: If dissolved in Methanol/Acetonitrile, it carries the D001 (Ignitable) code.[2][3]
- Endocrine Disruption: The EPA emphasizes the removal of EDCs from water systems. Discharge into municipal sewage is a violation of the Clean Water Act principles regarding toxic pollutants [3].

Disposal Decision Matrix

The following workflow dictates your disposal path based on the physical state of the material.



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Figure 1: Decision logic for segregating steroid metabolite waste streams.[1][2][3][4] Note that biological samples spiked with this standard must be treated as chemical-contaminated biohazard.

Step-by-Step Disposal Protocols

Scenario A: Pure Solid (Expired or Excess Standard)

Context: You have a vial of dry powder (e.g., 1 mg or 10 mg) that is expired or no longer needed.[2][3][4]

- Inventory Reconciliation: If your lab tracks this as a controlled substance, log the mass to be disposed of in your DEA usage log.[2]
- Primary Containment: Keep the substance in its original manufacturer vial if possible. Ensure the cap is tight.[2]
- Secondary Containment: Place the vial into a clear, sealable bag (e.g., Ziploc) to contain any potential breakage.
- Labeling: Apply a hazardous waste tag.
 - Constituents: "6-Beta-Hydroxytestosterone-D3" (99%).[2][3][4]
 - Hazards: Toxic, Reproductive Toxin.[2][3][5]
- Disposal Handoff:
 - Option 1 (Reverse Distributor): If on DEA inventory, transfer to a registered reverse distributor (e.g., RxReverseDistributor) for destruction.[2][3][4] This clears your legal liability [2].[2][3]
 - Option 2 (Haz Waste): If the specific vial is "DEA Exempt" (check manufacturer certification), place in the Solid Toxic Waste drum for incineration.[2][3]

Scenario B: Liquid Waste (LC-MS/MS Effluent or Stock Solutions)

Context: Waste solvent from Mass Spectrometry or leftover stock solutions in Methanol.[1][2][3][4][6]

- Segregation: Do not mix with halogenated solvents (Chloroform/DCM) unless necessary, as this increases disposal costs.[2][3]
- Container: Use an HDPE or Amber Glass carboy designated for "Flammable / Toxic" waste. [2][3]
- Volume Limit: Do not fill containers >90% full to allow for thermal expansion.
- Labeling:
 - Constituents: Methanol (or Acetonitrile) >90%, 6-Beta-Hydroxytestosterone-D3 <0.1%. [1][2][3][4][7]
 - Hazards: Flammable, Poison, Embryotoxin.[2][3]
- Process: Cap tightly. Request pickup from EHS.[2][3] Destruction Method: Fuel blending or Incineration.[2][3]

Decontamination of Workspace

If a spill occurs or glassware needs cleaning, simple soap and water is insufficient due to the lipophilic nature of steroids.

The "Solubilize & Lift" Protocol:

- PPE: Double nitrile gloves, lab coat, safety glasses.[2][3]
- Solubilization: Apply Ethanol (70% or higher) or Methanol to the contaminated surface/glassware.[2][3] Steroids are highly soluble in organic alcohols.[2][3]
 - Why: Water will bead up on the steroid, failing to remove it.[3] Alcohol dissolves the compound.[2]
- Removal: Wipe with a disposable paper towel.[2][3] Discard the towel into Solid Hazardous Waste (do not trash).

- Surfactant Wash: Follow with a detergent (e.g., Alconox) and water wash to remove residual solvent and film.^{[2][3]}
- Verification: For high-sensitivity LC-MS work, perform a swab test of the benchtop and run a blank injection to ensure no carryover (Ghost Peaks).

References

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